

Palmatrubin CAS number and molecular weight

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Compound of Interest

Compound Name: *Palmatrubin*
Cat. No.: B100322

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Palmatrubin: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a concise summary of the available physicochemical properties of **Palmatrubin**. Despite a comprehensive search for in-depth technical data, it is important to note that publicly available information regarding the biological activity, experimental protocols, and specific signaling pathways of **Palmatrubin** is limited at this time. The scientific literature is more robust for the related compound, Palmatine.

Physicochemical Data

The fundamental physicochemical properties of **Palmatrubin** are summarized below. This information is crucial for the identification and quantification of the compound in experimental settings.

Property	Value
CAS Number	16176-68-4
Molecular Weight	338.4 g/mol
Molecular Formula	C ₂₀ H ₂₀ NO ₄ ⁺

Biological Activity and Mechanism of Action

Detailed studies elucidating the specific biological activities and mechanisms of action for **Palmatrubicin** are not extensively available in the current body of scientific literature. While research into the broader class of protoberberine alkaloids, such as palmatine and berberine, is widespread, **Palmatrubicin** itself remains a less-characterized molecule. Comparative studies that could provide insights into its potential pharmacological profile relative to similar compounds are also scarce. One study noted that while berberine significantly inhibited the cell cycle of all rhabdomyosarcoma (RMS) cells tested, palmatine only suppressed the growth of one specific cell line, suggesting that small structural differences can lead to significant variations in activity.[\[1\]](#)

Experimental Protocols and Signaling Pathways

Due to the limited research on **Palmatrubicin**, detailed experimental protocols for its study and validated signaling pathways through which it may exert biological effects have not been published. Therefore, the creation of diagrams for experimental workflows or signaling cascades as requested is not feasible with the currently available data.

Further research is required to fully characterize the pharmacological and biological profile of **Palmatrubicin**. Investigators are encouraged to explore this compound to potentially uncover novel therapeutic applications.

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References

- 1. Berberine and palmatine inhibit the growth of human rhabdomyosarcoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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